

# Folpet's Impact on Non-Target Aquatic Organisms: An In-depth Technical Guide

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## Compound of Interest

Compound Name: *Folpet*

Cat. No.: *B141853*

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This technical guide provides a comprehensive overview of the current scientific understanding of the fungicide **Folpet**'s impact on non-target aquatic organisms. **Folpet**, a broad-spectrum phthalimide fungicide, is used to control fungal growth on a variety of crops. However, its entry into aquatic ecosystems through runoff and spray drift poses a significant risk to the health of aquatic life. This document summarizes key toxicity data, details experimental methodologies for assessing its effects, and visualizes the known mechanisms of action and experimental workflows.

## Executive Summary

**Folpet** is classified as highly toxic to many aquatic organisms.<sup>[1][2]</sup> Its primary mechanism of toxicity involves the covalent modification of thiol-containing molecules, including proteins and the antioxidant glutathione, leading to enzyme inhibition, disruption of cellular processes, and oxidative stress. This guide synthesizes acute and chronic toxicity data for a range of aquatic species, outlines the standardized protocols used to generate this data, and provides a visual representation of **Folpet**'s molecular interactions and the workflow for its toxicological assessment.

## Data Presentation: Acute and Chronic Toxicity of Folpet

The following tables summarize the quantitative data on the acute and chronic toxicity of **Folpet** to various non-target aquatic organisms. These values are essential for environmental risk assessment and for understanding the relative sensitivity of different species.

Table 1: Acute Toxicity of **Folpet** to Aquatic Organisms

Species	Common Name	Endpoint	Duration	Value (µg/L)	Reference
Oncorhynchus mykiss	Rainbow Trout	LC50	96-hour	15	<a href="#">[3]</a>
Oncorhynchus mykiss	Rainbow Trout	LC50	96-hour	185	<a href="#">[4]</a>
Lepomis macrochirus	Bluegill Sunfish	LC50	96-hour	675	<a href="#">[4]</a>
Cyprinodon variegatus	Sheepshead Minnow	LC50	96-hour	65.5	<a href="#">[3]</a>
Daphnia magna	Water Flea	EC50	48-hour	600	<a href="#">[4]</a>
Daphnia magna	Water Flea	LC50	48-hour	20	<a href="#">[3]</a>
Crassostrea virginica	Eastern Oyster	EC50	48-hour	60	<a href="#">[3]</a>
Americamysis bahia	Mysid Shrimp	LC50	96-hour	130	
Pseudokirchneriella subcapitata	Green Algae	EC50	72-hour	1,100	
Navicula pelliculosa	Diatom	EC50	72-hour	40	
Lemna gibba	Duckweed	IC50	7-day	>3,700	<a href="#">[3]</a>

LC50 (Lethal Concentration 50): The concentration of a substance that is lethal to 50% of the test organisms. EC50 (Effective Concentration 50): The concentration of a substance that causes a specified effect in 50% of the test organisms (e.g., immobilization in *Daphnia*, growth inhibition in algae). IC50 (Inhibitory Concentration 50): The concentration of a substance that inhibits a biological or biochemical function by 50%.

Table 2: Chronic Toxicity of **Folpet** to Aquatic Organisms

Species	Common Name	Endpoint	Duration	Value (µg/L)	Reference
Pimephales promelas	Fathead Minnow	NOEC (growth)	33-day	8.8	<a href="#">[3]</a>
Pimephales promelas	Fathead Minnow	LOEC (growth)	33-day	17.7	<a href="#">[3]</a>
Daphnia magna	Water Flea	NOEC (reproduction)	21-day	1.8	
Oncorhynchus mykiss	Rainbow Trout	NOEC	21-day	11	<a href="#">[1]</a>
Lemna gibba	Duckweed	NOAEC	7-day	230	<a href="#">[3]</a>

NOEC (No Observed Effect Concentration): The highest tested concentration of a substance at which no statistically significant adverse effect is observed. LOEC (Lowest Observed Effect Concentration): The lowest tested concentration of a substance at which a statistically significant adverse effect is observed. NOAEC (No Observed Adverse Effect Concentration): The highest tested concentration at which no adverse effect is observed.

## Experimental Protocols

The toxicity data presented in this guide are primarily generated using standardized test guidelines developed by the Organisation for Economic Co-operation and Development (OECD). These protocols ensure data quality and comparability across different laboratories and studies.

## OECD Guideline 203: Fish, Acute Toxicity Test

This guideline details the methodology for determining the acute lethal toxicity of a substance to fish.

- **Test Organism:** Commonly used species include Rainbow Trout (*Oncorhynchus mykiss*), Zebra fish (*Danio rerio*), and Fathead Minnow (*Pimephales promelas*).
- **Test Duration:** 96 hours.
- **Test Conditions:** Fish are exposed to a range of concentrations of the test substance in a static, semi-static, or flow-through system. Water temperature, pH, dissolved oxygen, and other water quality parameters are maintained within a narrow range.
- **Endpoint:** The primary endpoint is mortality. The LC50 is calculated at 24, 48, 72, and 96 hours.
- **Observations:** In addition to mortality, any abnormal behavioral or physical changes are recorded.

## OECD Guideline 202: *Daphnia* sp. Acute Immobilisation Test

This guideline is used to determine the acute toxicity of a substance to *Daphnia*, a key zooplankton species.

- **Test Organism:** Typically *Daphnia magna*. Neonates less than 24 hours old are used.
- **Test Duration:** 48 hours.
- **Test Conditions:** Daphnids are exposed to a series of concentrations of the test substance in a static system. Temperature and light cycles are controlled.
- **Endpoint:** The endpoint is immobilization, defined as the inability to swim after gentle agitation. The EC50 for immobilization is calculated at 24 and 48 hours.

# OECD Guideline 201: Freshwater Alga and Cyanobacteria, Growth Inhibition Test

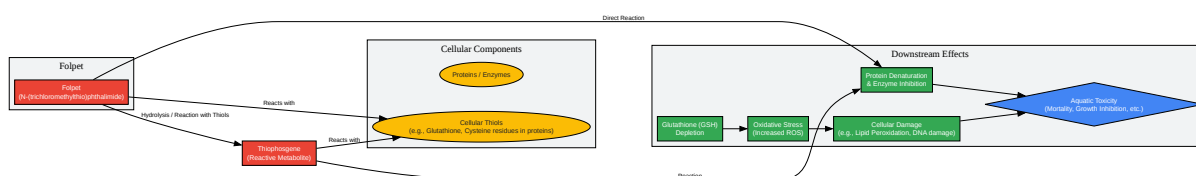
This test assesses the effect of a substance on the growth of freshwater algae.

- Test Organism: Commonly *Pseudokirchneriella subcapitata* or other green algae species.
- Test Duration: 72 hours.
- Test Conditions: Exponentially growing algal cultures are exposed to a range of concentrations of the test substance in a batch culture system under constant illumination and temperature.
- Endpoint: The endpoint is the inhibition of cell growth. The EC50 for growth rate inhibition and yield are calculated.

## Mandatory Visualization

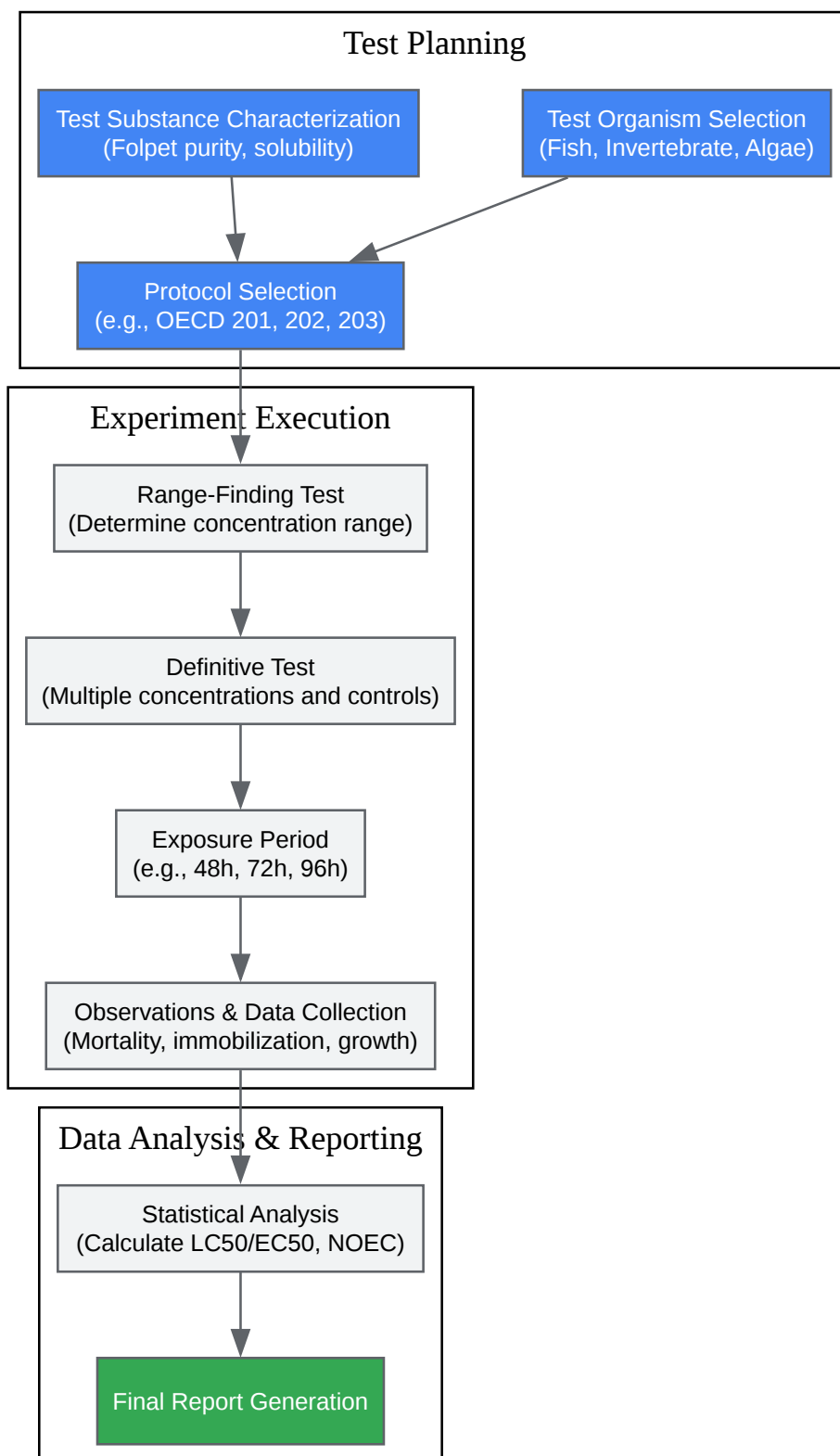
### Signaling Pathways and Experimental Workflows

The following diagrams, generated using the DOT language, illustrate the key molecular mechanisms of **Folpet**'s toxicity and a generalized workflow for aquatic toxicity testing.



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Caption: Mechanism of **Folpet** Toxicity.



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Caption: Aquatic Toxicity Testing Workflow.

## Sublethal Effects of Folpet

Beyond acute mortality, sublethal concentrations of **Folpet** can induce a range of adverse effects in aquatic organisms, impacting their long-term survival, growth, and reproduction.

### Oxidative Stress

**Folpet**'s reaction with thiols, particularly the depletion of the primary intracellular antioxidant glutathione (GSH), can lead to a state of oxidative stress. This occurs when the production of reactive oxygen species (ROS) overwhelms the antioxidant defense system of the organism. Increased ROS can damage vital cellular components, including lipids (lipid peroxidation), proteins, and DNA. Studies have shown that exposure to **Folpet** can alter the activity of antioxidant enzymes such as catalase, superoxide dismutase, and glutathione peroxidase in fish.

### Genotoxicity

**Folpet** has been shown to have genotoxic potential, meaning it can damage the genetic material (DNA) of organisms. While it may not be genotoxic in vivo in mammals, its effects on aquatic organisms can be different.<sup>[5]</sup> The comet assay, a sensitive technique for detecting DNA strand breaks, has been used to demonstrate the genotoxic effects of various pesticides in fish cells.<sup>[6][7]</sup> DNA damage can lead to mutations, impaired cellular function, and potentially cancer.

### Behavioral and Physiological Effects

Sublethal exposure to pesticides, including fungicides, can alter the behavior of aquatic organisms. Changes in swimming speed, feeding behavior, and predator avoidance have been observed in fish exposed to various pesticides. These behavioral changes can have significant ecological consequences, affecting an organism's ability to find food, escape predators, and reproduce successfully. Furthermore, **Folpet** exposure can lead to physiological disturbances, including alterations in hematological parameters and serum biochemistry in fish.

## Conclusion

The information presented in this technical guide highlights the significant risk that **Folpet** poses to non-target aquatic organisms. Its high acute toxicity, coupled with a range of sublethal effects including oxidative stress and genotoxicity, underscores the importance of responsible use and the need for effective mitigation strategies to prevent its entry into aquatic environments. Further research is warranted to fully elucidate the complex signaling pathways disrupted by **Folpet** in various aquatic species and to better understand the long-term ecological consequences of its use. This knowledge is crucial for developing more accurate environmental risk assessments and for protecting the health of our aquatic ecosystems.

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